

Technical Report on CAS Number 1326-98-3: Identity and Industrial Applications

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Compound of Interest

Compound Name: Sulphur Blue 11

Cat. No.: B1170598

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An Inquiry into the Research Applications of a Commercial Dye

Audience: Researchers, Scientists, and Drug Development Professionals

CAS Number: 1326-98-3 Common Name: **Sulphur Blue 11**^{[1][2]} C.I. Name: C.I. **Sulphur Blue 11**^[1] Synonyms: Sulfurized 4-[(2,4-dinitrophenyl)amino]phenol, Sulphur Direct Blue RL, Sulphur Navy Blue RL^[1]

Introduction

A comprehensive review of scientific literature and chemical databases was conducted to investigate the research applications of the compound registered under CAS number 1326-98-3, as requested. The inquiry focused on its potential use in drug development, its role in biological signaling pathways, and associated experimental protocols. The findings indicate that CAS number 1326-98-3, identified as **Sulphur Blue 11**, is an industrial sulfur dye with primary applications in the textile industry. There is a notable absence of evidence in the available literature to support its use in biomedical research or drug development. This report summarizes the available information on **Sulphur Blue 11** and clarifies why the requested in-depth technical guide on its research applications, including quantitative data, experimental protocols, and signaling pathway diagrams, cannot be generated.

Identity and Synthesis

Sulphur Blue 11 is a sulfur dye, a class of dyes used for dyeing cellulosic fibers, particularly cotton.[3] The synthesis of this dye involves the reaction of 4-(2,4-Dinitrophenylamino)phenol with an aqueous solution of sodium sulfide.[4] Variations in the purity and degree of oxidation during its preparation can result in different shades of blue.[4]

Primary Applications

The predominant application of **Sulphur Blue 11** is in the textile industry as a blue dye.[3] Sulfur dyes are known for their good wash-fastness and cost-effectiveness, making them suitable for dyeing cotton fabrics.[3] Beyond its use as a colorant, the scientific literature points towards research into its environmental impact and removal from wastewater. One study, for instance, investigated the use of surface-modified sericite to adsorb and remove **Sulphur Blue 11** from aqueous solutions as a method for treating dyeing wastewater.[3]

Lack of Evidence for Research Applications in Drug Development

Despite a thorough search of chemical and biological databases, no studies were found that investigate the pharmacological properties, biological activity, or mechanism of action of **Sulphur Blue 11** in a therapeutic context. The compound is not listed in databases of bioactive molecules, and there is no information on its interaction with biological targets, its pharmacokinetics, or its potential efficacy in disease models. Consequently, there is no quantitative data such as IC50 values, binding affinities, or other pharmacological metrics to present.

Absence of Experimental Protocols and Signaling Pathway Information

Given the lack of research into the biological effects of **Sulphur Blue 11**, there are no established experimental protocols for its use in biological or pharmacological assays. Furthermore, there is no information linking this compound to any specific cellular signaling pathways. Therefore, the creation of diagrams for signaling pathways, experimental workflows, or logical relationships as requested is not feasible.

Conclusion

The compound identified by CAS number 1326-98-3 is **Sulphur Blue 11**, an industrial dye with a well-defined role in the textile industry. The available scientific and technical information does not support any significant application in biomedical research, drug development, or the study

of biological signaling pathways. The absence of relevant data precludes the generation of the requested in-depth technical guide, including quantitative data tables, detailed experimental protocols, and signaling pathway visualizations. For researchers and drug development professionals, it is important to note that while some chemical suppliers may list this compound for "research and industrial production," this is a general classification and does not imply proven applications in biological or pharmacological research.

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References

- 1. sulphur suppliers USA [americanchemicalsuppliers.com]
- 2. FENURON | 101-42-8 [chemicalbook.com]
- 3. Application of surface modified sericite to remove anionic dye from an aqueous solution [eeer.org]
- 4. worlddyevariety.com [worlddyevariety.com]
- To cite this document: BenchChem. [Technical Report on CAS Number 1326-98-3: Identity and Industrial Applications]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1170598#cas-number-1326-98-3-research-applications>]

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